

Application Note & Protocol: High-Fidelity Solid-Phase Synthesis of ^{15}N -Labeled Peptides

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Compound of Interest

Compound Name: *N,N*-Dimethylformamide- ^{15}N

Cat. No.: B074734

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Audience: Researchers, scientists, and drug development professionals engaged in proteomics, structural biology, and metabolic analysis.

Senior Application Scientist's Foreword: The integration of stable isotopes into peptides provides an indispensable tool for modern biochemical and pharmaceutical research. Peptides labeled with ^{15}N are chemically indistinguishable from their native counterparts but possess a distinct mass, making them ideal internal standards for quantitative mass spectrometry and essential probes in NMR-based structural studies.[1] This guide provides a comprehensive protocol for the synthesis of ^{15}N -labeled peptides using the robust and widely adopted Fmoc-based solid-phase peptide synthesis (SPPS) methodology.

A critical point of clarification is the source of the ^{15}N isotope. Labeling of the peptide backbone is achieved through the specific incorporation of Fmoc-amino acids containing ^{15}N in their α -amino group. While *N,N*-Dimethylformamide (DMF) is the cornerstone solvent for SPPS, using its isotopically labeled form, ^{15}N -DMF, will not result in the incorporation of ^{15}N into the peptide product. The nitrogen atom of the DMF molecule does not participate in peptide bond formation. The quality and purity of DMF, however, are paramount to successful synthesis, as impurities like dimethylamine can cause premature Fmoc deprotection and lead to undesirable side products.[2] This protocol, therefore, emphasizes the use of high-purity, peptide-synthesis-grade DMF and ^{15}N -labeled amino acids to ensure the highest fidelity of the final labeled peptide.

Principle of Fmoc Solid-Phase Peptide Synthesis (SPPS)

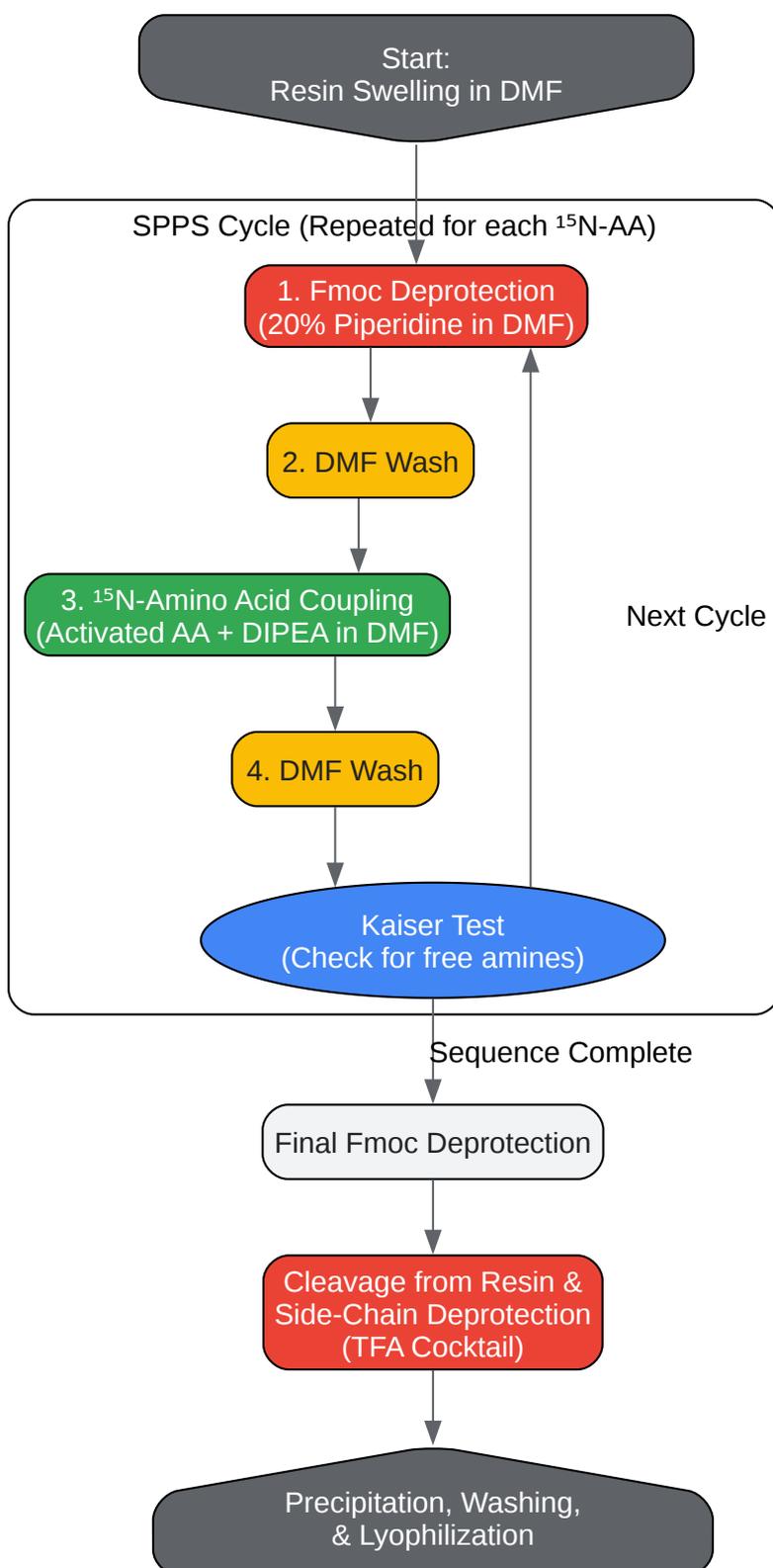
SPPS, a revolutionary method developed by Bruce Merrifield, enables the stepwise construction of a peptide chain anchored to an insoluble polymer resin.[3] The Fmoc/tBu strategy is the most common approach and relies on two key protecting groups: the base-labile Fluorenylmethyloxycarbonyl (Fmoc) group for temporary protection of the N-terminal α -amino group, and acid-labile groups (like t-Butyl) for permanent protection of amino acid side chains.[4]

The synthesis proceeds in cycles, with each cycle adding one amino acid to the growing peptide chain. A typical cycle involves three main stages:

- **Deprotection:** The N-terminal Fmoc group is removed with a basic solution, typically piperidine in DMF, to expose a free amine.[5]
- **Coupling:** The next protected amino acid is activated by a coupling reagent and reacts with the newly exposed amine to form a peptide bond.[6]
- **Washing:** The resin is thoroughly washed with solvent (primarily DMF) to remove excess reagents and by-products before the next cycle begins.[7]

This cyclical process is repeated until the desired peptide sequence is assembled. Finally, the peptide is cleaved from the resin, and the side-chain protecting groups are removed simultaneously using a strong acid cocktail.[8]

Workflow Visualization



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Sources

- 1. Stable Isotope Labeled Peptides - Creative Peptides [creative-peptides.com]
- 2. peptide.com [peptide.com]
- 3. digital.csic.es [digital.csic.es]
- 4. chemistry.du.ac.in [chemistry.du.ac.in]
- 5. chem.uci.edu [chem.uci.edu]
- 6. peptide.com [peptide.com]
- 7. wernerlab.weebly.com [wernerlab.weebly.com]
- 8. pdf.benchchem.com [pdf.benchchem.com]
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